

physical and chemical properties of 2,6-Dibromo-3,4,5-trimethylaniline

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Compound of Interest

Compound Name: 2,6-Dibromo-3,4,5-trimethylaniline

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An In-depth Technical Guide to 2,6-Dibromo-3,4,5-trimethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,6-Dibromo-3,4,5-trimethylaniline**, a sterically hindered aniline derivative with significant potential as a building block in synthetic chemistry, particularly in the development of novel ligands and pharmaceutical intermediates.

Core Chemical Properties

2,6-Dibromo-3,4,5-trimethylaniline is a polysubstituted aromatic amine. The presence of two bromine atoms ortho to the amino group, combined with three methyl groups on the benzene ring, imparts significant steric hindrance and unique electronic properties to the molecule. This structure makes it a valuable precursor in the synthesis of complex organic molecules, most notably N-heterocyclic carbene (NHC) ligands, which are crucial in modern catalysis.^[1]

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ Br ₂ N	[2] [3]
Molecular Weight	293.00 g/mol	[3]
CAS Number	68818-73-5	[1]
IUPAC Name	2,6-dibromo-3,4,5-trimethylaniline	[4]
SMILES	<chem>CC1=C(C)C(Br)=C(N)C(Br)=C1C</chem>	[4]
InChI Key	MWKUZGOLAYCHFG-UHFFFAOYSA-N	[1]

Physical Properties

The physical properties of **2,6-Dibromo-3,4,5-trimethylaniline** are summarized below. It is important to note that some of these values are predicted and should be confirmed experimentally.

Property	Value	Source
Melting Point	163-165 °C	
Boiling Point (Predicted)	328.9 ± 37.0 °C at 760 mmHg	
Density (Predicted)	1.694 ± 0.06 g/cm ³	
Appearance	Likely a solid at room temperature, given the melting point.	
Solubility	Expected to have low solubility in water and good solubility in common organic solvents such as dichloromethane, chloroform, and acetone, similar to other polysubstituted anilines. [5]	

Synthesis and Purification

The primary synthetic route to **2,6-Dibromo-3,4,5-trimethylaniline** is the electrophilic bromination of 3,4,5-trimethylaniline. The strongly activating and ortho-, para-directing amino group, in conjunction with the steric hindrance and electronic effects of the methyl groups, directs the bromine atoms to the 2 and 6 positions.

Experimental Protocol: Synthesis of **2,6-Dibromo-3,4,5-trimethylaniline** (Analogous Procedure)

This protocol is based on general methods for the dibromination of anilines.[\[6\]](#)[\[7\]](#)

Materials:

- 3,4,5-trimethylaniline
- N-Bromosuccinimide (NBS) or Bromine
- Chloroform or Dichloromethane

- Sodium bicarbonate solution (saturated)
- Sodium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Rotary evaporator
- Equipment for column chromatography or recrystallization

Procedure:

- Dissolve 3,4,5-trimethylaniline (1 equivalent) in chloroform or dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of N-Bromosuccinimide (2 equivalents) or bromine (2 equivalents) in the same solvent to the cooled aniline solution via a dropping funnel with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate.
- Separate the organic layer, wash it with water and brine, and then dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

Experimental Protocol: Purification by Recrystallization (Analogous Procedure)

This protocol is based on the purification of a similar compound, 2,6-dibromo-4-methylaniline.
[8]

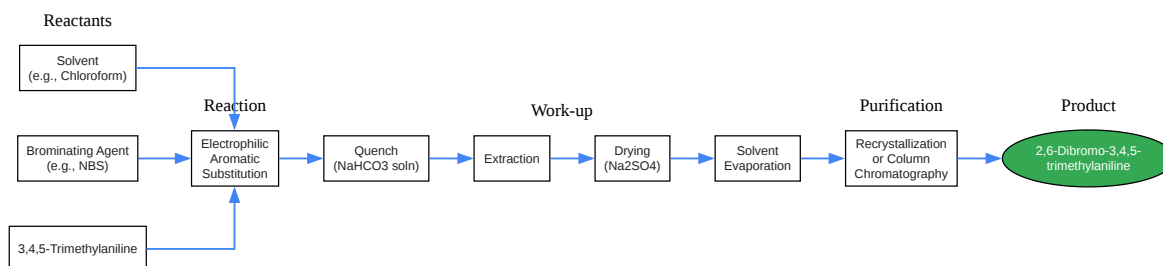
Materials:

- Crude **2,6-Dibromo-3,4,5-trimethylaniline**
- Ethanol
- Water
- Erlenmeyer flask
- Heating mantle or hot plate
- Buchner funnel and flask
- Filter paper

Procedure:

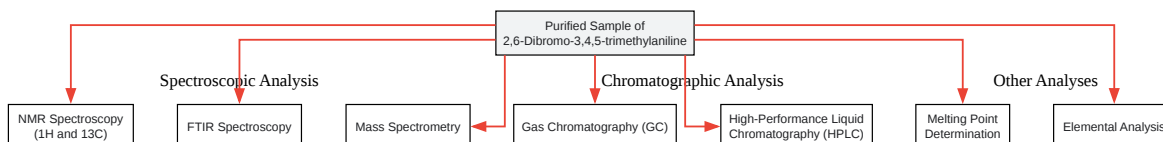
- Dissolve the crude product in a minimal amount of hot ethanol in an Erlenmeyer flask.
- Slowly add hot water to the solution until the solution becomes slightly turbid.
- Add a small amount of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature, and then cool it further in an ice bath to promote crystallization.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol/water mixture.
- Dry the purified crystals in a vacuum oven.

Diagrams of Experimental Workflows



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Caption: Synthetic workflow for **2,6-Dibromo-3,4,5-trimethylaniline**.



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